

# Tripropylammonium Hexafluorophosphate: A Technical Guide to Safe Handling and Hazard Management

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tripropylammonium  
hexafluorophosphate*

Cat. No.: *B12285649*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **tripropylammonium hexafluorophosphate**. The following sections detail the physical and chemical properties, potential hazards, handling and storage procedures, and emergency response protocols. This document is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to work safely with this compound.

## Chemical and Physical Properties

**Tripropylammonium hexafluorophosphate** is a salt consisting of a tripropylammonium cation and a hexafluorophosphate anion. It is typically a white crystalline solid soluble in polar solvents.<sup>[1]</sup> While specific quantitative data for **tripropylammonium hexafluorophosphate** is not consistently available in the public domain, the following table summarizes known properties and includes data from closely related alkylammonium hexafluorophosphate salts for reference.

Property	Value	Source/Notes
Molecular Formula	C <sub>9</sub> H <sub>22</sub> F <sub>6</sub> NP	[1]
Molecular Weight	289.24 g/mol	[1]
CAS Number	92416-28-9	
Appearance	White crystalline solid	[1]
Melting Point	> 300 °C / 572 °F	Data for Tetramethylammonium hexafluorophosphate
Boiling Point	Data not available	
Solubility	Soluble in polar solvents.[1] Soluble in DMSO at 200 mg/mL.	
Thermal Stability	Stable up to approximately 240°C, above which decomposition can occur.[1]	

## Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **tripropylammonium hexafluorophosphate** is not readily available. However, based on data for analogous compounds such as tetrapropylammonium hexafluorophosphate, the following hazards are anticipated.[2]

Hazard Class	Category	GHS Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

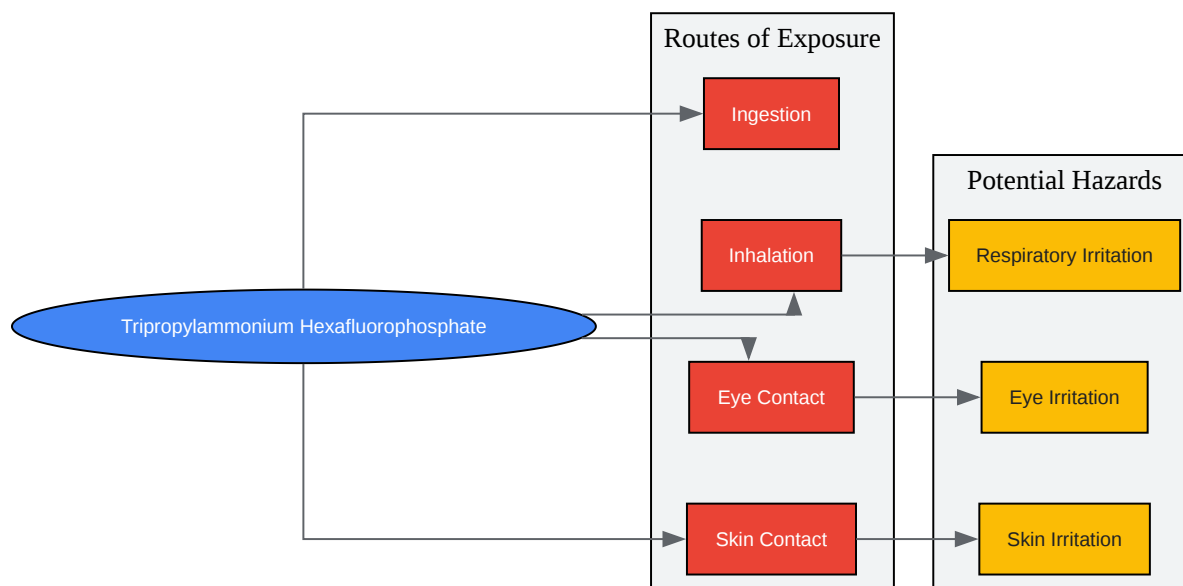
**Primary Routes of Exposure:**

- Inhalation
- Skin contact
- Eye contact
- Ingestion

**Potential Health Effects:**

- Inhalation: May cause irritation to the respiratory tract.[\[2\]](#)
- Skin: May cause skin irritation.[\[2\]](#)
- Eyes: May cause serious eye irritation.[\[2\]](#)
- Ingestion: The toxicological properties have not been fully investigated, but ingestion may cause irritation of the digestive tract.[\[3\]](#)

Upon decomposition, which can be initiated by heat or reaction with incompatible materials, toxic fumes such as hydrogen fluoride may be released.[\[1\]](#)



[Click to download full resolution via product page](#)

#### Hazard Identification Flowchart

## Handling and Storage

Proper handling and storage procedures are critical to minimize risk.

### Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Use appropriate personal protective equipment (PPE) as detailed in Section 4.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

- Keep away from heat, sparks, and open flames.

#### Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.
- The compound is hygroscopic and sensitive to carbon dioxide; store accordingly to minimize exposure to moisture and air.

## Exposure Controls and Personal Protective Equipment (PPE)

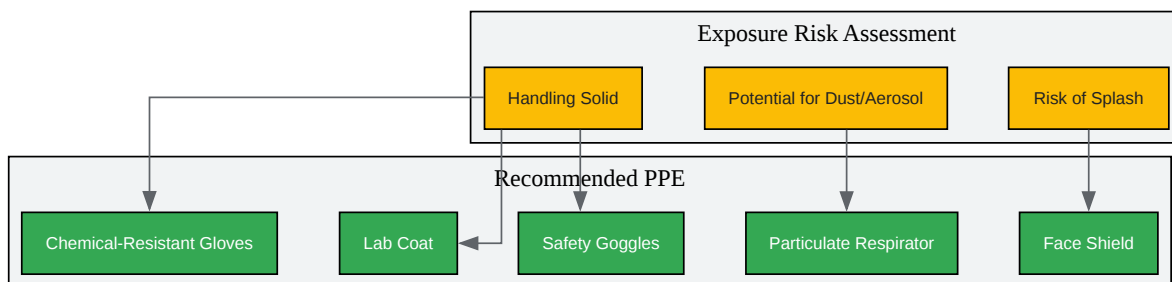
Engineering controls and personal protective equipment are essential to prevent exposure.

#### Engineering Controls:

- Use in a well-ventilated laboratory, ideally within a certified chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
  - Wear chemical-resistant gloves (e.g., nitrile rubber).
  - Wear a lab coat or other protective clothing.
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.



[Click to download full resolution via product page](#)

### Personal Protective Equipment Selection

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3][4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation persists.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of milk or water to drink. Seek immediate medical attention.[3]

## Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- **Specific Hazards:** Thermal decomposition can produce toxic and corrosive fumes, including hydrogen fluoride, nitrogen oxides, and oxides of phosphorus.[5]
- **Fire-Fighting Procedures:** Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

## Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE). Avoid breathing dust.

- Environmental Precautions: Prevent the material from entering drains or waterways.
- Containment and Cleanup: Carefully sweep up or vacuum the spilled material and place it in a suitable, labeled container for disposal. Avoid generating dust.

## Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Exposure to moisture, heat, and incompatible materials.
- Incompatible Materials: Strong oxidizing agents and strong acids.
- Hazardous Decomposition Products: Thermal decomposition can produce hydrogen fluoride, nitrogen oxides, and oxides of phosphorus.[5]

## Toxicological and Ecological Information

Detailed toxicological and ecological data for **tripropylammonium hexafluorophosphate** are not readily available. It is recommended to handle this compound as potentially harmful to the environment and to avoid its release into soil, water, or the atmosphere. The toxicological properties have not been fully investigated.[3]

## Experimental Protocols

While specific experimental protocols for determining the safety data of **tripropylammonium hexafluorophosphate** were not found, standard methodologies for assessing the hazards of chemical substances are outlined below.

Determination of Acute Oral Toxicity (e.g., OECD Guideline 423):

- A single dose of the substance is administered orally to a group of fasted animals.
- Animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
- The dose at which a certain percentage of the animals die (LD50) is determined to classify the substance's acute oral toxicity.

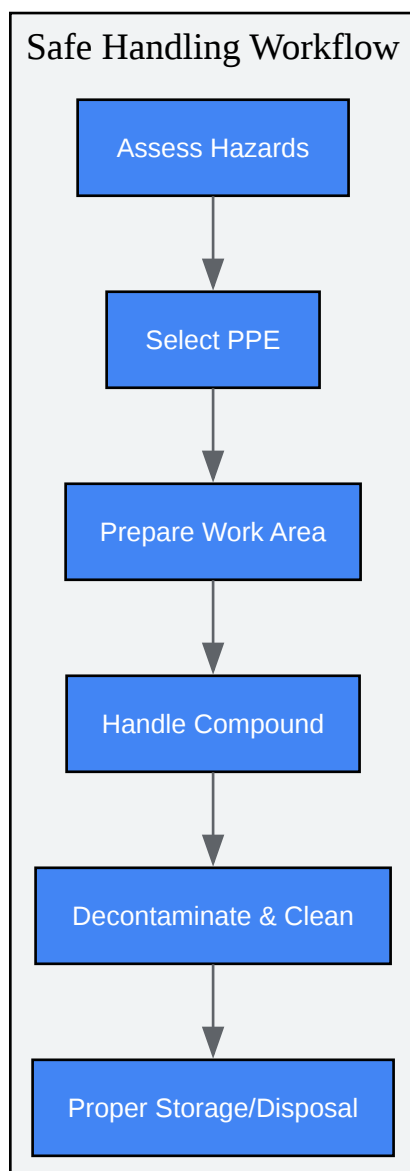


#### Determination of Skin Irritation (e.g., OECD Guideline 404):

- A small amount of the substance is applied to a shaved patch of skin on a test animal.
- The application site is observed for signs of irritation (redness, swelling, etc.) at specific intervals.
- The severity of the irritation is scored to determine the substance's potential as a skin irritant.

#### Determination of Eye Irritation (e.g., OECD Guideline 405):

- A small amount of the substance is instilled into the eye of a test animal.
- The eye is observed for signs of irritation (redness, swelling, corneal opacity, etc.) at specific intervals.
- The severity of the irritation is scored to determine the substance's potential as an eye irritant.



[Click to download full resolution via product page](#)

### General Safe Handling Workflow

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Tripropylammonium hexafluorophosphate [smolecule.com]
- 2. Tetrapropylammonium hexafluorophosphate | C<sub>12</sub>H<sub>28</sub>F<sub>6</sub>NP | CID 82922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Tripropylammonium Hexafluorophosphate: A Technical Guide to Safe Handling and Hazard Management]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12285649#safety-handling-and-msds-for-tripropylammonium-hexafluorophosphate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)